

Spectroscopic Profile of Diethyl Hexafluoroglutarate: A Technical Guide

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Compound of Interest

Compound Name: Diethyl hexafluoroglutarate

Cat. No.: B1361353

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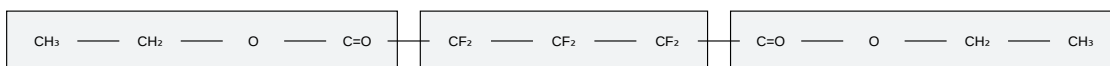
Abstract

Diethyl hexafluoroglutarate (CAS 424-40-8), a fluorinated diester, is a compound of interest in various chemical and pharmaceutical research areas. Its utility in the synthesis of novel fluorinated molecules necessitates a thorough understanding of its structural and spectroscopic characteristics. This technical guide provides a comprehensive overview of the expected spectroscopic data for **diethyl hexafluoroglutarate**, covering Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While experimental spectra for this specific compound are not widely available in public databases, this document presents predicted data based on its chemical structure and established spectroscopic principles. Furthermore, it furnishes detailed, generalized experimental protocols for acquiring such data, serving as a valuable resource for researchers engaged in the synthesis and characterization of this and analogous compounds.

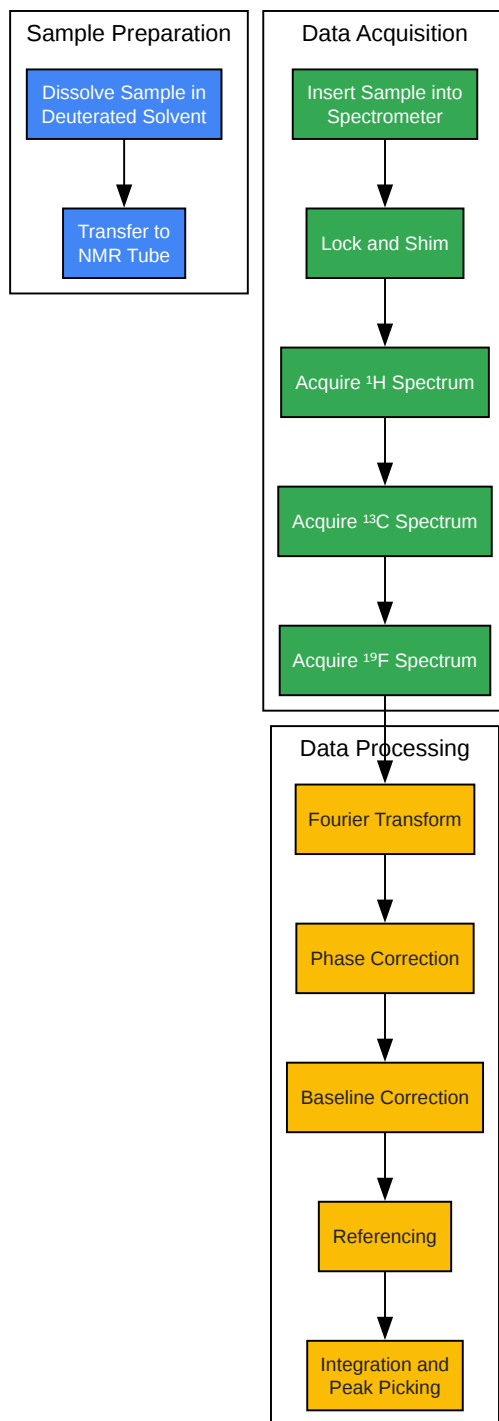
Chemical Structure and Overview

Diethyl hexafluoroglutarate, also known as diethyl 2,2,3,3,4,4-hexafluoropentanedioate, possesses the molecular formula $C_9H_{10}F_6O_4$ and a molecular weight of approximately 296.16 g/mol. Its structure features a five-carbon backbone with the central three carbons fully fluorinated, flanked by two ethyl ester groups. This structure imparts unique chemical properties that are of interest in medicinal chemistry and materials science.

Chemical Structure of Diethyl Hexafluoroglutarate



NMR Experimental Workflow

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